

Ethyl 4-bromocrotonate: A Comprehensive Technical Guide to its Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Ethyl 4-bromocrotonate

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Introduction

Ethyl 4-bromocrotonate is a versatile bifunctional reagent in organic synthesis, prized for its unique combination of an electrophilic alkyl bromide and an α,β -unsaturated ester. This structure allows for a diverse range of chemical transformations, making it a valuable building block for the synthesis of complex molecules, including pharmaceuticals and natural products. This technical guide provides an in-depth overview of the chemical properties, reactivity, and synthetic applications of **ethyl 4-bromocrotonate**, with a focus on its utility in drug discovery and development.

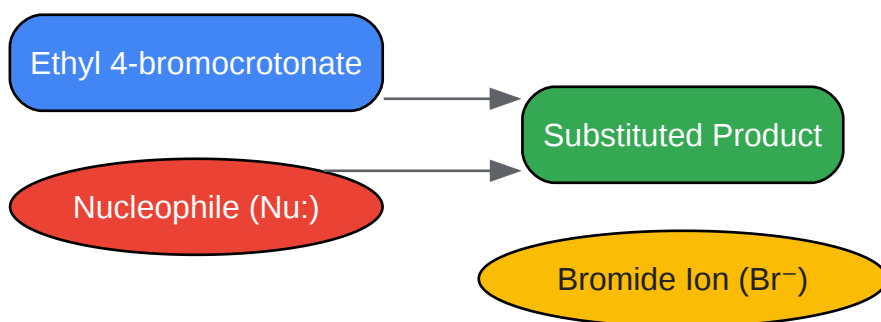
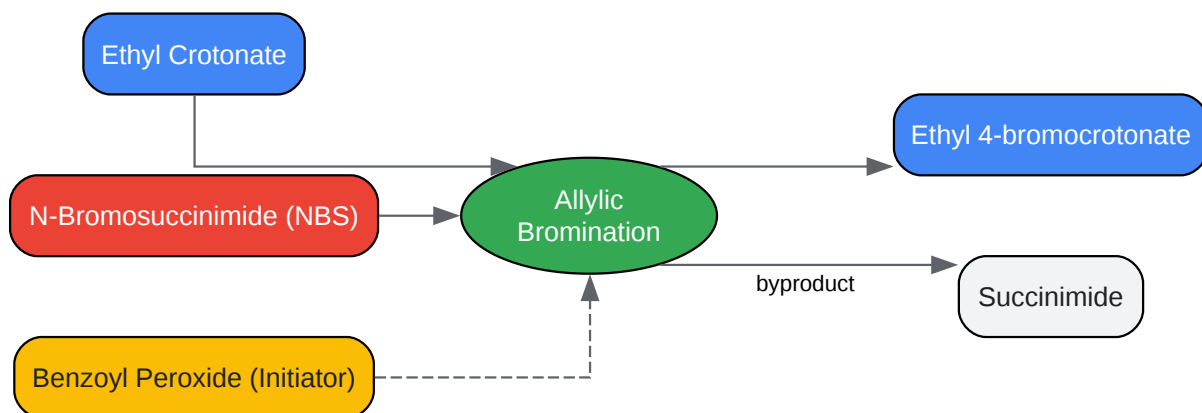
Chemical and Physical Properties

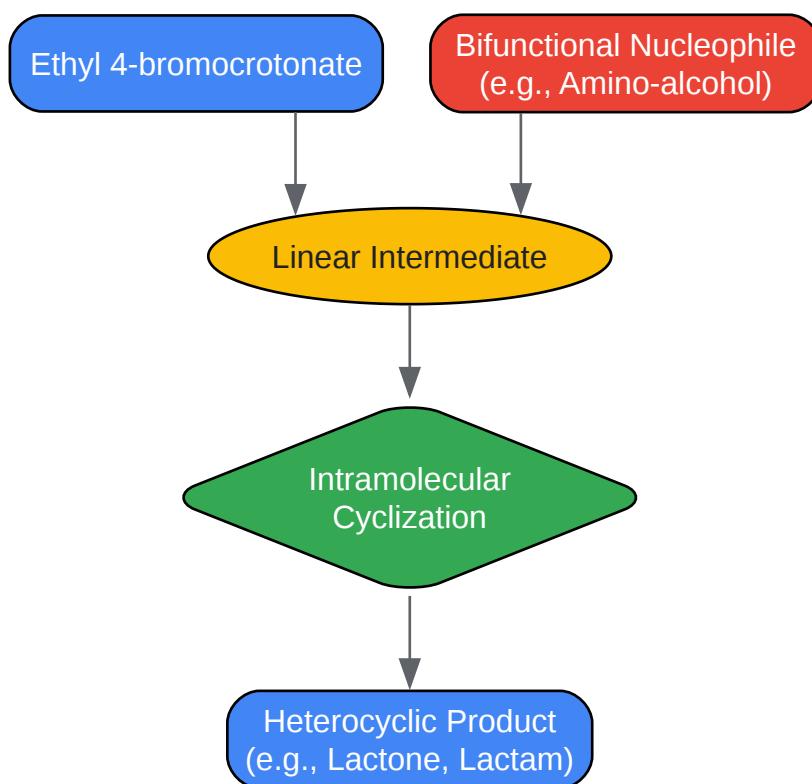
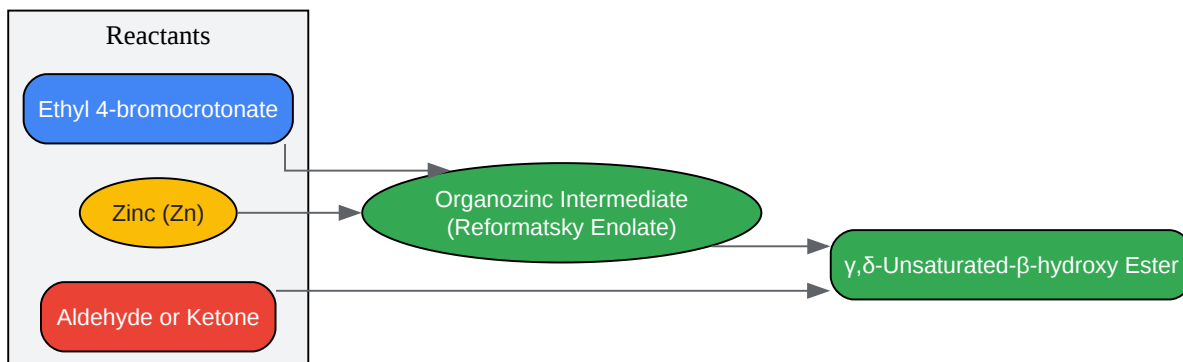
Ethyl 4-bromocrotonate is a clear, light yellow to brown liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₉ BrO ₂	[2][3]
Molecular Weight	193.04 g/mol	[2][3]
CAS Number	37746-78-4	[2][3]
Alternate Names	Ethyl trans-4-bromo-2-butenolate	[2]
Appearance	Clear light yellow to brown liquid	[1]
Boiling Point	94-95 °C at 12 mmHg	[4]
Density	1.402 g/mL at 25 °C	[4]
Refractive Index (n ₂₀ /D)	1.493	[4]
Solubility	Sparingly soluble in chloroform and slightly soluble in methanol.	[1]
Storage Temperature	2-8°C	[4]

Synthesis of Ethyl 4-bromocrotonate

A common and effective method for the synthesis of **ethyl 4-bromocrotonate** is the allylic bromination of ethyl crotonate using N-bromosuccinimide (NBS) as the bromine source. The reaction is typically initiated by a radical initiator, such as benzoyl peroxide.





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